

# Safety Data for 2-Hexylcinnamyl-alcohol-d5: A Technical Guide

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## Compound of Interest

Compound Name: 2-Hexylcinnamyl-alcohol-d5

Cat. No.: B12382468

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Disclaimer: No specific safety data sheet is publicly available for **2-Hexylcinnamyl-alcohol-d5**. This guide summarizes the available data for its non-deuterated analogue, alpha-Hexylcinnamaldehyde (HCA), which is considered the most relevant information for safety and handling. The toxicological and physical properties are expected to be very similar, but not identical.

This technical guide provides an in-depth overview of the safety, handling, and toxicological information for alpha-Hexylcinnamaldehyde, serving as a primary reference for researchers, scientists, and drug development professionals working with its deuterated form, **2-Hexylcinnamyl-alcohol-d5**.

## Core Safety and Hazard Information

alpha-Hexylcinnamaldehyde is classified as a skin sensitizer and an irritant.[1][2][3][4] It is also considered an environmental hazard due to its toxicity to aquatic life.[2] The primary routes of exposure are through skin contact, ingestion, and eye contact.[3]

## GHS Classification

Hazard Class	Category	Hazard Statement
Skin Sensitization	1	H317: May cause an allergic skin reaction.[2][4][5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[4]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.[2]
Hazardous to the Aquatic Environment, Chronic	2	H411: Toxic to aquatic life with long lasting effects.[2]

Signal Word: Warning[2][4][5]

## Quantitative Data Summary

The following tables summarize the key quantitative data available for alpha-Hexylcinnamaldehyde.

## Physical and Chemical Properties

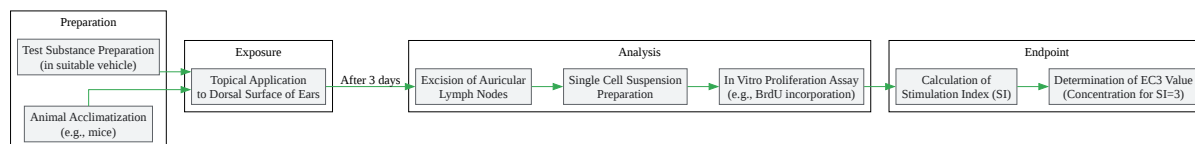
Property	Value	Reference
Molecular Formula	C15H20O	[3][5][6]
Molecular Weight	216.32 g/mol	[6]
Appearance	Pale yellow liquid	[1][6]
Odor	Jasmine-like, floral	[1][6]
Boiling Point	308 °C	[6][7]
Melting Point	~18 °C	[6]
Density	0.95 g/mL at 20 °C	[6]
Vapor Pressure	0.001 mm/Hg at 25 °C	[5]
Flash Point	112.78 °C (235 °F)	[5]
Water Solubility	1.62 mg/L at 20 °C	[6]
log Kow	5.3	[6]

## Toxicological Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	3100 mg/kg	[1][4][5][8]
LD50	Mouse	Oral	2300 mg/kg	[5]
LD50	Rabbit	Dermal	> 3000 mg/kg	[4][9]
Skin Irritation	Rabbit	Dermal	Moderate (500 mg/24h)	[1][5]
Skin Irritation	Rabbit	Dermal	Severe (100 mg/24h)	[1]
Skin Irritation	Guinea Pig	Dermal	Severe (100 mg/24h)	[1]
Skin Sensitization	Guinea Pig	Dermal	70% sensitization rate at 20% concentration	[6]
Aquatic Toxicity (LC50)	Fathead Minnow	-	1.7 mg/L (96h)	[6]
Aquatic Toxicity (EC50)	Daphnia magna	-	0.247 mg/L (48h)	[6]

## Experimental Protocols and Workflows

Detailed experimental protocols for the toxicological studies cited are not available in the public safety data sheets. However, a generalized workflow for assessing skin sensitization, a key hazard of this chemical, is presented below. This is based on standard methodologies such as the Local Lymph Node Assay (LLNA).[6]

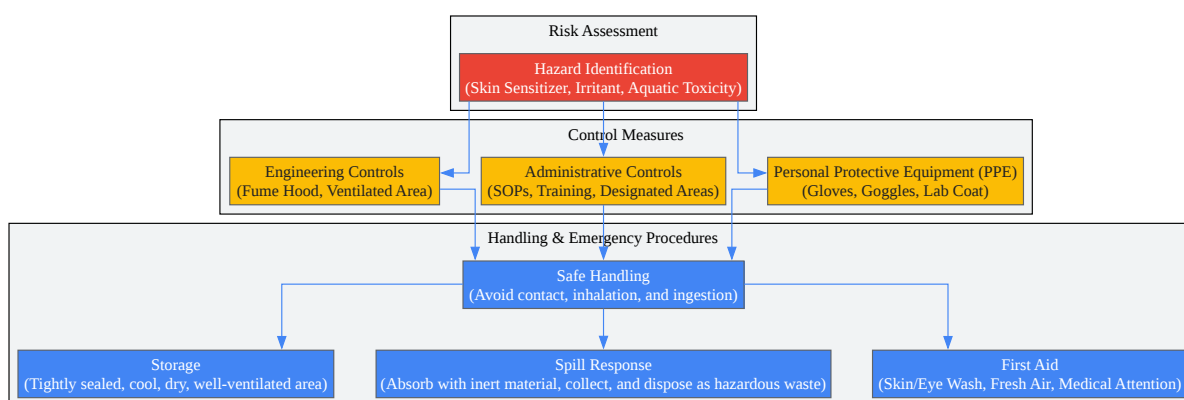


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**Figure 1:** Generalized workflow for a Local Lymph Node Assay (LLNA) for skin sensitization.

## Hazard Management and Control

A systematic approach to managing the risks associated with handling alpha-Hexylcinnamaldehyde is crucial. This involves a hierarchy of controls, from elimination and substitution to personal protective equipment and emergency procedures.



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**Figure 2:** Logical diagram for hazard management of alpha-Hexylcinnamaldehyde.

## Handling and Storage Recommendations

### Handling:

- Avoid all personal contact, including inhalation.[1]
- Wear protective clothing, gloves, and eye and face protection.[2][5]
- Use in a well-ventilated area or with local exhaust ventilation.[1][5]
- Wash hands thoroughly after handling.[8]
- Keep away from heat, sparks, and open flames.[5]

#### Storage:

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, and bases.[\[1\]](#)[\[5\]](#)

## Personal Protective Equipment (PPE)

Area	Recommended PPE
Eye/Face Protection	Chemical safety goggles. A face shield may be necessary for splash hazards. <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (e.g., Neoprene), a lab coat, and an apron. <a href="#">[1]</a> <a href="#">[3]</a>
Respiratory Protection	If ventilation is inadequate or there is a risk of inhalation, use an approved respirator. <a href="#">[1]</a> <a href="#">[5]</a>

## First Aid Measures

Exposure Route	First Aid Instructions
Skin Contact	Immediately remove contaminated clothing. Wash affected area with soap and plenty of water. Seek medical attention if irritation or rash occurs.[1][2][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][3]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[3][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][5]

This guide is intended for informational purposes for a scientific audience and should be used in conjunction with a formal risk assessment and adherence to all institutional and regulatory safety protocols.

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